

SW083688: A Technical Guide to a Selective TAOK2 Inhibitor

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Compound of Interest

Compound Name: SW083688

Cat. No.: B15615688

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Abstract

SW083688 is a potent and highly selective small molecule inhibitor of the Thousand-And-One Kinase 2 (TAOK2), a member of the MAP3K family. This technical guide provides a comprehensive overview of **SW083688**, including its chemical properties, mechanism of action, and the experimental protocols for its characterization. The document details the role of TAOK2 in cellular signaling, particularly the p38 MAPK cascade, and presents this information through structured data tables and detailed pathway diagrams to support further research and drug development efforts.

Introduction

Thousand-And-One Kinase 2 (TAOK2) is a serine/threonine kinase that functions as a MAP3K (Mitogen-Activated Protein Kinase Kinase Kinase). It plays a crucial role in various cellular processes by activating the p38 MAP kinase cascade, which is involved in cellular responses to environmental stress and inflammatory cytokines.^[1] Dysregulation of TAOK2 has been implicated in several pathologies, including neurodevelopmental disorders and cancer, making it an attractive target for therapeutic intervention.

SW083688 emerged from a high-throughput screening of a large compound library as a potent and selective inhibitor of TAOK2.^[1] This guide serves as a technical resource for researchers investigating the therapeutic potential of targeting TAOK2 with **SW083688**.

Chemical Properties and Data

SW083688 is a small molecule with the CAS number 422281-45-6. Its chemical and physical properties are summarized in the table below.

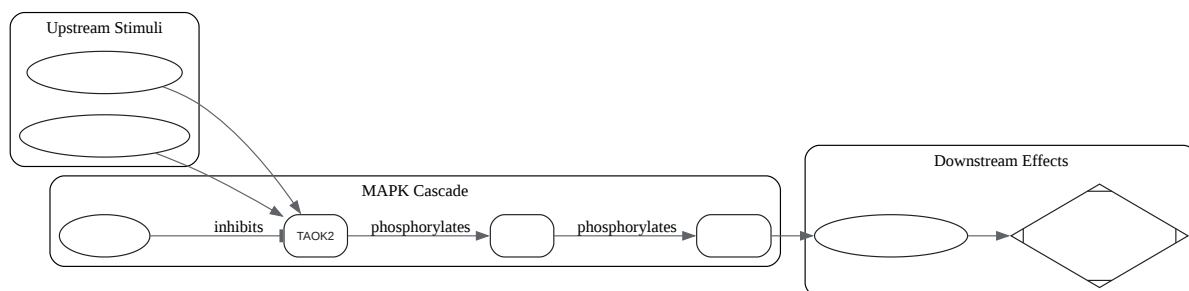
Property	Value
CAS Number	422281-45-6
Molecular Formula	C23H25N3O5S
Molecular Weight	455.53 g/mol
IC50 (TAOK2)	1.3 μ M ^[2]

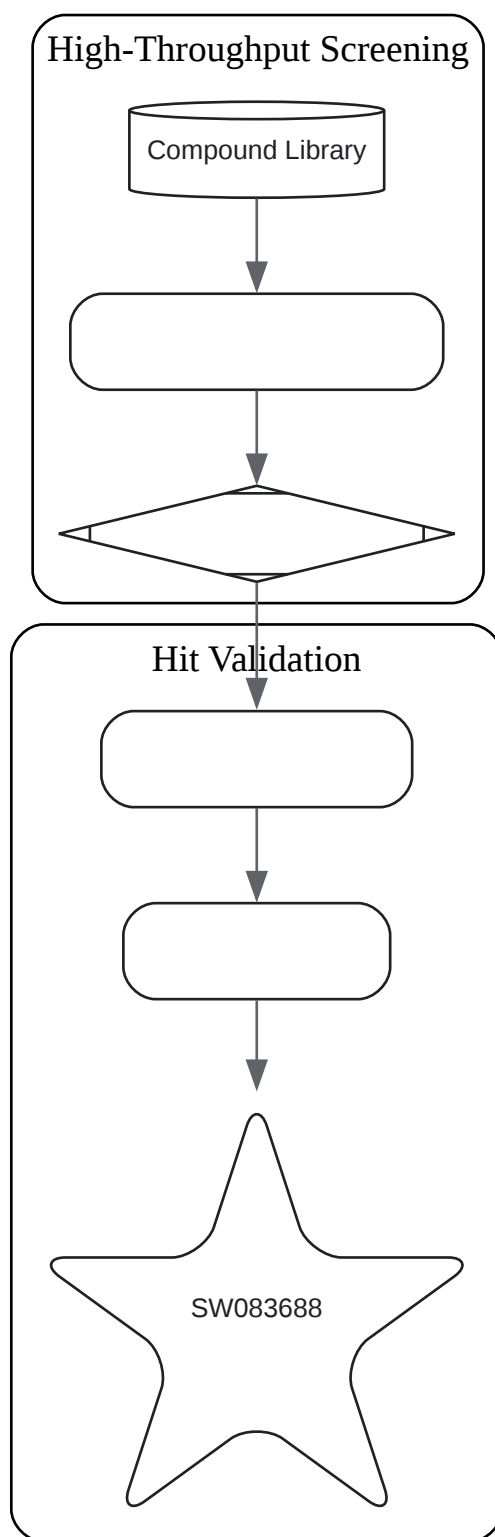
Mechanism of Action and Signaling Pathway

SW083688 exerts its biological effects through the selective inhibition of TAOK2 kinase activity.^[2] TAOK2 is an upstream activator of the p38 MAPK signaling pathway. Upon activation by cellular stress, TAOK2 phosphorylates and activates the MAP2Ks, MKK3 and MKK6. These, in turn, phosphorylate and activate p38 MAPK, which then translocates to the nucleus to regulate the activity of various transcription factors, leading to changes in gene expression involved in apoptosis, inflammation, and cell cycle regulation.^{[3][4][5]}

The inhibitory action of **SW083688** on TAOK2 disrupts this signaling cascade, preventing the downstream activation of p38 MAPK and its subsequent cellular effects.

Signaling Pathway Diagram





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References

- 1. Discovery of novel TAOK2 inhibitor scaffolds from high-throughput screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. genecards.org [genecards.org]
- 4. MAP Kinase Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Precisely Ordered Phosphorylation Reactions in the p38 Mitogen-activated Protein (MAP) Kinase Cascade - PMC [pmc.ncbi.nlm.nih.gov]
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